

basic handling and storage of HO-PEG13-OH

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Compound of Interest

Compound Name: HO-PEG13-OH

Cat. No.: B102088

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An In-depth Technical Guide to the Basic Handling and Storage of HO-PEG13-OH

For researchers, scientists, and drug development professionals, the proper handling and storage of reagents are paramount to ensure experimental success, maintain reagent integrity, and ensure laboratory safety. This guide provides a comprehensive overview of the basic handling and storage of **HO-PEG13-OH**, a discrete polyethylene glycol (PEG) linker.

Properties of HO-PEG13-OH

HO-PEG13-OH is a homobifunctional PEG linker with 13 ethylene glycol units, terminating in a hydroxyl group at each end. Its monodisperse nature ensures batch-to-batch consistency, which is critical for applications in bioconjugation, drug delivery, and the development of Proteolysis Targeting Chimeras (PROTACs).[1]

Table 1: Physicochemical Properties of **HO-PEG13-OH**

Property	Value	Reference(s)
Chemical Formula	C26H54O14	[2][3]
Molecular Weight	590.7 g/mol	[2][3]
Appearance	Colorless or white solid/viscous liquid	[2][3]
Minimum Purity	Typically ≥95%	[3]
CAS Number	17598-96-8	[2][3]

Handling and Personal Protective Equipment (PPE)

While specific hazard data for **HO-PEG13-OH** is not readily available, it is prudent to handle it with the care afforded to all laboratory chemicals. General-purpose PEGs are considered to have low toxicity. However, the reactivity of the terminal hydroxyl groups, especially when activated, necessitates caution.

Standard Handling Procedures:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation.
- Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.^[4]
- Prevent the formation of dust or aerosols.
- When transferring the solid, use appropriate tools to avoid generating static electricity.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile gloves).
- Body Protection: Wear a standard laboratory coat.

Storage Conditions

Proper storage is crucial to maintain the stability and reactivity of **HO-PEG13-OH**. Polyethylene glycols are susceptible to oxidation and degradation, which can be accelerated by exposure to light, heat, and atmospheric oxygen.^{[5][6]}

Table 2: Recommended Storage Conditions for **HO-PEG13-OH**

Condition	Recommendation	Rationale	Reference(s)
Temperature	Long-term: $\leq -15^{\circ}\text{C}$ (e.g., -18°C or -20°C) Short-term: Room temperature for shipping is generally acceptable.	Low temperatures minimize degradation and oxidation, preserving the integrity of the compound.	[2] [5] [7]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen or Argon).	Prevents oxidation of the PEG chain.	[5]
Light	Protect from light.	Light, especially UV, can cause degradation of the ether bonds in the PEG chain.	[5] [7]
Moisture	Keep in a dry environment, using a desiccant for storage is recommended. Before opening, allow the container to warm to room temperature to prevent condensation.	Moisture can affect the stability and reactivity of the hydroxyl end groups.	[5] [7]
Form	Store in its solid form. Avoid long-term storage in solution.	Stability is generally higher in the solid state.	[7]

Solubility

HO-PEG13-OH's amphiphilic nature, with its hydrophilic PEG chain and terminal hydroxyl groups, allows for solubility in a range of solvents. This is a key property for its application in bioconjugation, which often involves both aqueous and organic solvent systems.

Table 3: Qualitative Solubility Profile of **HO-PEG13-OH**

Solvent Class	Specific Solvents	Expected Solubility	Reference(s)
Aqueous Buffers	Water, Phosphate-Buffered Saline (PBS)	High	[8] [9]
Polar Aprotic Solvents	Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF)	High	[7] [8]
Chlorinated Solvents	Dichloromethane (DCM), Chloroform	High	[7] [8]
Alcohols	Methanol, Ethanol	Good to Moderate	[7] [8]
Ethers	Diethyl ether	Low to Insoluble	[8] [9]
Hydrocarbons	Hexanes	Low to Insoluble	[8] [9]

Note: This solubility profile is based on data for structurally similar discrete PEGs. It is always recommended to perform a small-scale solubility test for your specific application.

Experimental Protocols

The terminal hydroxyl groups of **HO-PEG13-OH** are not inherently reactive towards many functional groups on biomolecules and require activation for efficient conjugation.[\[10\]](#) A common strategy involves converting one or both hydroxyl groups into more reactive species.

Protocol 1: Activation of a Single Hydroxyl Group to a Mesylate

This protocol is a foundational step for creating a heterobifunctional linker from the homobifunctional **HO-PEG13-OH**, often used in PROTAC synthesis.

Materials:

- **HO-PEG13-OH**

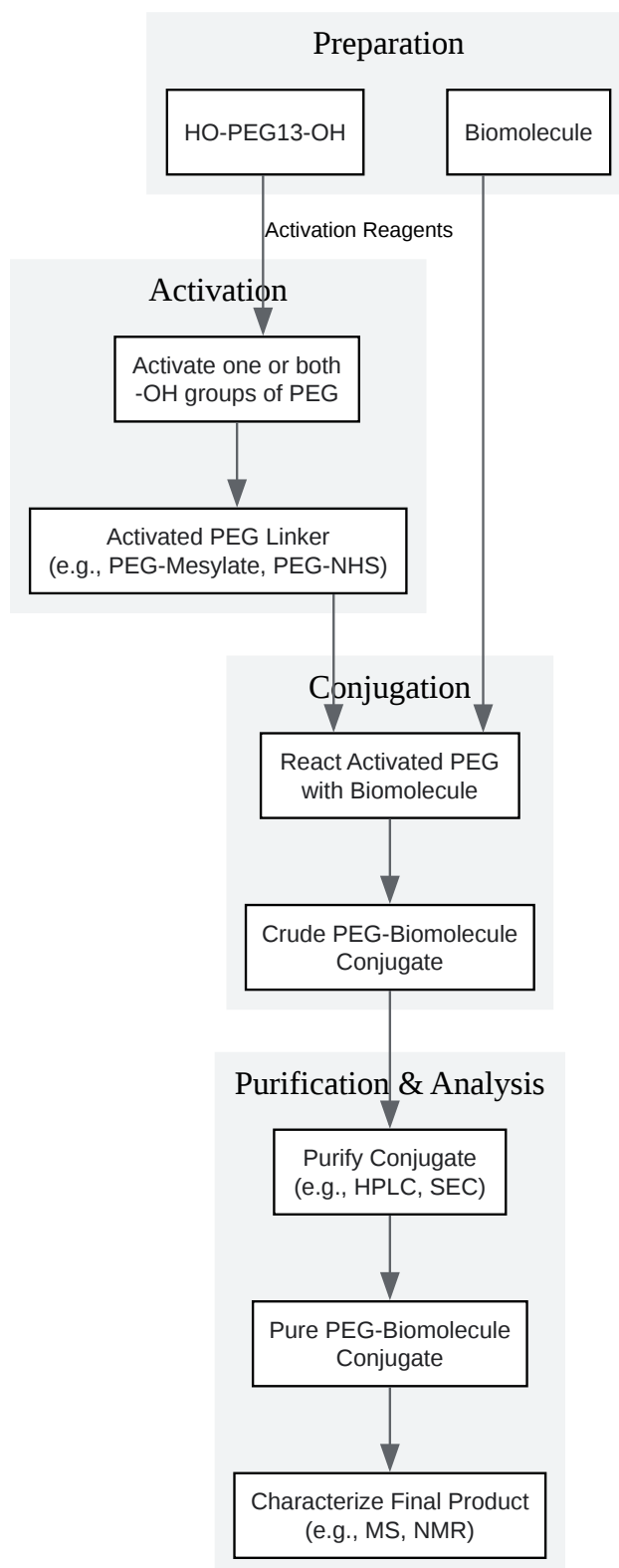
- Anhydrous Dichloromethane (DCM)
- Triethylamine (TEA)
- Methanesulfonyl chloride (MsCl)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate
- Round-bottom flask, magnetic stirrer, ice bath, and standard glassware.

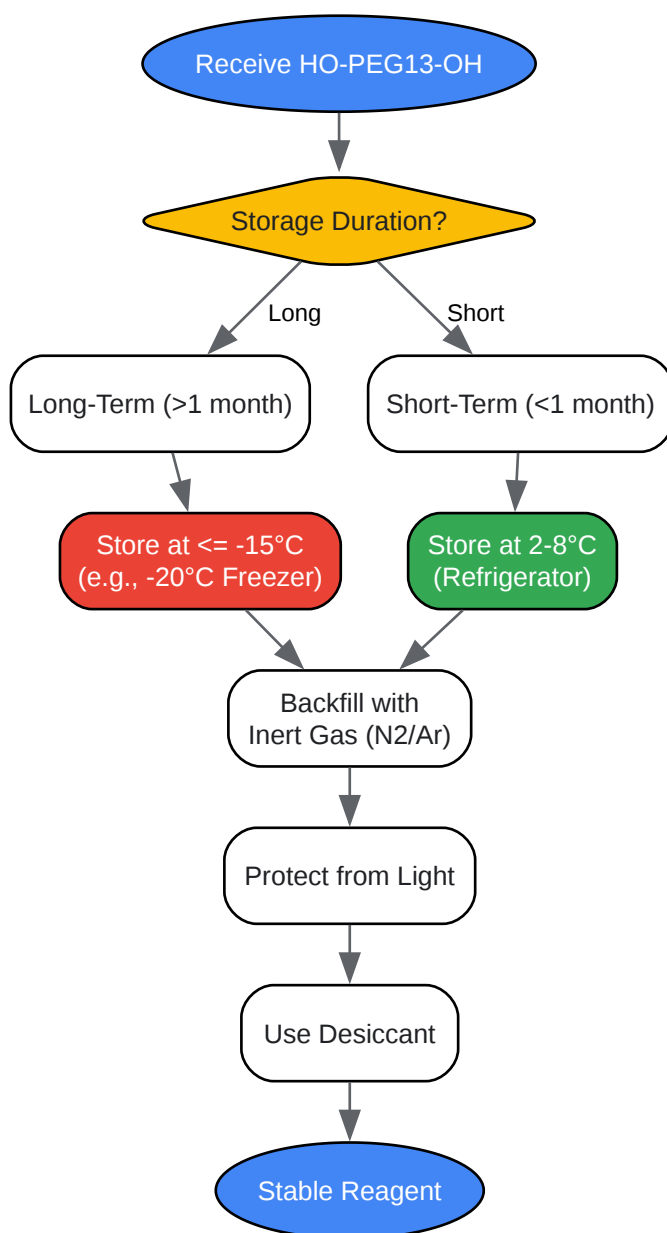
Procedure:

- Dissolve **HO-PEG13-OH** (1 equivalent) in anhydrous DCM under an inert atmosphere (e.g., argon or nitrogen).
- Cool the solution to 0°C in an ice bath.
- Add triethylamine (1.1 equivalents) to the solution.
- Slowly add methanesulfonyl chloride (1.05 equivalents) dropwise to the reaction mixture.
- Stir the reaction at 0°C for 1 hour.
- Allow the reaction to warm to room temperature and continue stirring for an additional 4 hours.
- Monitor the reaction progress using Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, wash the reaction mixture with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the monomesylated product.

Protocol 2: General Workflow for Bioconjugation

The following diagram illustrates a typical workflow for the bioconjugation of a biomolecule (e.g., a peptide or small molecule) using **HO-PEG13-OH**.





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